

# Velnacrine maleate stability storage conditions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Velnacrine Maleate

CAS No.: 121445-25-8

Cat. No.: S11145206

Get Quote

## Velnacrine Maleate Handling Guidelines

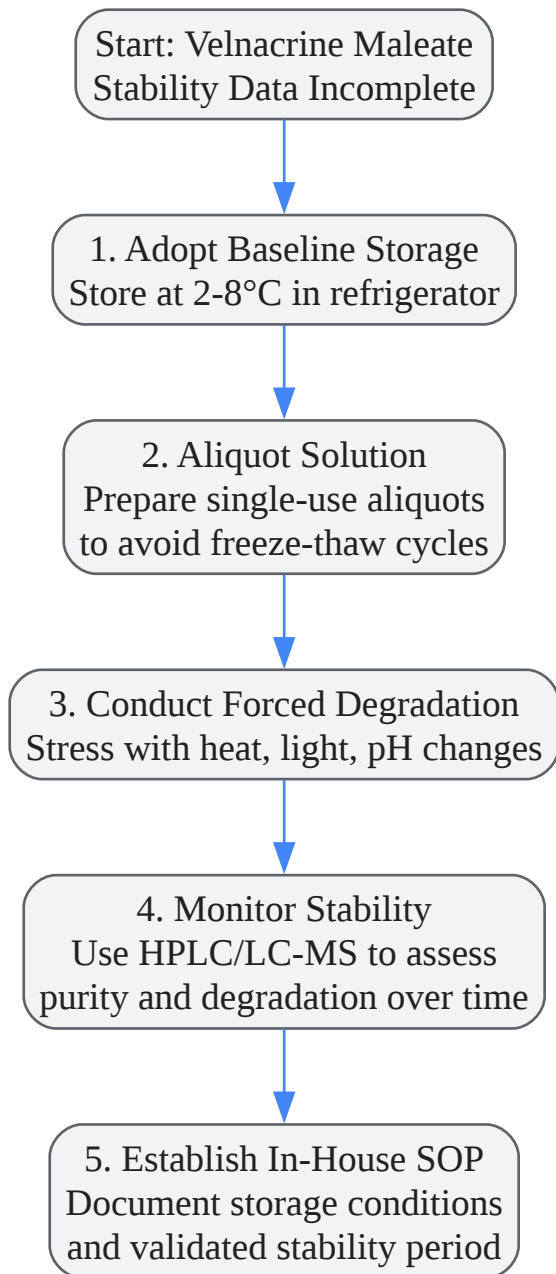
The table below summarizes the key storage and handling information for **velnacrine maleate**.

Parameter	Specification
Recommended Long-Term Storage	2-8°C (Refrigerator) [1]
Shipping Conditions	Ambient Temperature [1]
Physical Form	Maleate salt [2] [3]
Molecular Weight	333.36 g/mol (for deuterated maleate salt) [1]

## Experimental Context & Researcher Guidance

**Velnacrine maleate** (also known as HP 029) is an acetylcholinesterase inhibitor that was investigated for the treatment of Alzheimer's disease [2] [4]. It is a derivative of tacrine, developed with the aim of being a less toxic analogue [3].

For researchers working with this compound where complete manufacturer data is unavailable, the following workflow outlines a practical and conservative approach to establishing experimental protocols.



[Click to download full resolution via product page](#)

## Frequently Asked Questions

- **Q: What is the chemical stability of velnacrine maleate in solution?**
  - **A:** Specific data on the stability of **velnacrine maleate** in various solutions (e.g., DMSO, buffers) is not publicly available. It is a standard practice to prepare fresh solutions before use

or to create small, single-use aliquots to minimize degradation from repeated freeze-thaw cycles and storage.

- **Q: Are there any known decomposition products or impurities to monitor?**
  - **A:** While specific degradation products are not listed, one study investigated thiopyranoquinoline analogues of velnacrine, which were created by replacing a carbon ring with sulfur [3]. This suggests that the core acridine structure may be susceptible to modification. Using a stability-indicating method like HPLC or LC-MS is recommended to monitor for the appearance of new peaks that would indicate decomposition.
- **Q: Why is detailed stability data for velnacrine maleate not readily available?**
  - **A: Velnacrine maleate** reached Phase II clinical trials but was not approved for clinical use, in part due to observations of liver toxicity [4]. Consequently, comprehensive pharmaceutical data typically required for marketed drugs was not made public.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Product Name : (±)-Velnacrine-1,2,2-d3 Maleate [pharmaffiliates.com]
2. VELNACRINE (PD013190, HLVVITIHAZBPKB- ... [probes-drugs.org]
3. Velnacrine thiaanalogues as potential agents for treating ... [pubmed.ncbi.nlm.nih.gov]
4. Experimental Therapeutics - ACNP [acnp.org]

To cite this document: Smolecule. [Velnacrine maleate stability storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11145206#velnacrine-maleate-stability-storage-conditions>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)